

# Standard Operating Procedure for Metofluthrin Susceptibility Testing in Mosquitoes

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## Compound of Interest

Compound Name: Metofluthrin

Cat. No.: B010177

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Metofluthrin** is a volatile pyrethroid insecticide used in various mosquito control products. Monitoring the susceptibility of mosquito populations to **Metofluthrin** is crucial for effective vector-borne disease control and for managing the development of insecticide resistance. This document provides a detailed standard operating procedure (SOP) for determining the susceptibility of adult mosquitoes to **Metofluthrin** using the World Health Organization (WHO) bottle bioassay. Additionally, it outlines protocols for synergist assays to investigate potential metabolic resistance mechanisms. The WHO recommends the bottle bioassay for insecticides like **Metofluthrin** that are unstable or do not impregnate well on the filter papers used in the traditional WHO tube test.<sup>[1][2]</sup>

## Principle of the Assay

The WHO bottle bioassay is a direct response-to-exposure test that measures mosquito mortality after a fixed exposure time to a pre-determined diagnostic concentration of an insecticide.<sup>[3][4]</sup> Glass bottles are coated with the insecticide, and adult mosquitoes are introduced into them. Mortality is recorded at specified time points to determine the susceptibility status of the mosquito population. A synergist bioassay involves pre-exposing mosquitoes to a synergist, a non-insecticidal compound that inhibits specific metabolic

enzymes, before exposing them to the insecticide.<sup>[5][6][7]</sup> This helps to determine if metabolic detoxification is a mechanism of resistance.<sup>[5][6]</sup>

## Materials and Reagents

- 250 ml glass bottles with screw caps
- Technical grade **Metofluthrin**
- Acetone (analytical grade)
- MERO® surfactant (or equivalent)
- Micropipettes and sterile, disposable tips
- Aspirator
- Holding cages for mosquitoes
- Sugar solution (10%)
- Protective gloves, lab coat, and safety glasses
- Timer
- Labels and permanent markers

## Mosquito Preparation

- Use non-blood-fed female mosquitoes, 3-5 days old.
- Ensure mosquitoes are from a well-maintained, healthy colony or are F1 generation from wild-caught individuals.
- Starve mosquitoes for at least 2 hours before the test by removing the sugar source.
- Conduct tests at a constant temperature of  $27 \pm 2^{\circ}\text{C}$  and relative humidity of  $75 \pm 10\%$ .

## Experimental Protocols

### Preparation of Metofluthrin Stock Solution

- Wear appropriate personal protective equipment (PPE).
- Prepare a stock solution of **Metofluthrin** in acetone. The concentration will depend on the target diagnostic dose.
- For insecticides that may crystallize, a surfactant like MERO® should be mixed with acetone before dissolving the insecticide.[\[8\]](#)
- Store the stock solution in a tightly sealed, labeled, amber glass bottle at 4°C. Allow the solution to reach room temperature before use.

### WHO Bottle Bioassay Protocol

- Bottle Coating:
  - Label the 250 ml glass bottles clearly with the insecticide name, concentration, and date of coating. Prepare at least four replicate bottles for each test population and two control bottles.
  - Add 1 ml of the appropriate **Metofluthrin** solution to each test bottle. For control bottles, add 1 ml of acetone mixed with the surfactant (if used).
  - Roll and rotate the bottles to ensure the entire inner surface is evenly coated.
  - Place the bottles on their side and allow them to dry in a fume hood until all the acetone has evaporated.
- Mosquito Exposure:
  - Using an aspirator, carefully introduce 20-25 adult female mosquitoes into each coated bottle.
  - Start the timer immediately after introducing the mosquitoes.

- Position the bottles upright or on their side, ensuring consistent orientation throughout the experiment.
- Data Recording and Interpretation:
  - Record the number of dead or moribund mosquitoes at regular intervals (e.g., every 15 minutes) for a total of 1 hour.
  - After the 1-hour exposure, transfer the mosquitoes to clean holding cages with access to a 10% sugar solution.
  - Record the final mortality after 24 hours.
  - If control mortality is between 5% and 20%, correct the observed mortality using Abbott's formula:  $\text{Corrected Mortality (\%)} = [(\% \text{ Test Mortality} - \% \text{ Control Mortality}) / (100 - \% \text{ Control Mortality})] \times 100$
  - If control mortality is greater than 20%, the test is invalid and must be repeated.
  - Interpret the results based on the WHO criteria:
    - Susceptible: 98-100% mortality
    - Possible Resistance: 90-97% mortality (further investigation needed)
    - Resistant: <90% mortality

## Synergist Bioassay Protocol

This protocol is used to investigate the role of metabolic enzymes, such as cytochrome P450s and esterases, in insecticide resistance.<sup>[5][6]</sup>

- Synergist Bottle Preparation:
  - Prepare bottles coated with a sub-lethal dose of a synergist (e.g., 4% Piperonyl Butoxide - PBO, an inhibitor of P450s). The procedure is the same as for the insecticide bottles.
- Pre-exposure to Synergist:

- Introduce 20-25 mosquitoes into the synergist-coated bottles.
- Expose the mosquitoes to the synergist for 1 hour.[5]
- Exposure to **Metofluthrin**:
  - After the 1-hour pre-exposure, carefully transfer the mosquitoes from the synergist bottles to bottles coated with **Metofluthrin**.
  - Follow the WHO Bottle Bioassay protocol for exposure and mortality recording.
- Data Analysis:
  - Compare the mortality rates of mosquitoes pre-exposed to the synergist with those exposed only to **Metofluthrin**. A significant increase in mortality in the synergized group suggests the involvement of the inhibited enzyme system in resistance.

## Data Presentation

Summarize all quantitative data in clearly structured tables for easy comparison.

Table 1: WHO Recommended Diagnostic Concentrations of **Metofluthrin** for Bottle Bioassay

Mosquito Species	Insecticide	Diagnostic Concentration (µ g/bottle )
Aedes aegypti	Metofluthrin	1
Aedes albopictus	Metofluthrin	1
Anopheles spp.	Metofluthrin	0.5

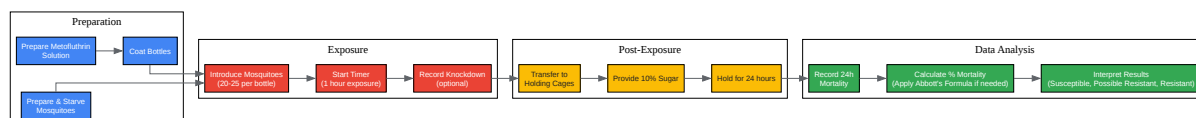
Source: Based on data from the WHO multi-centre study on the new bottle bioassay method.[4]

Table 2: Example Data Recording Sheet for **Metofluthrin** Susceptibility Test

Replicate	No. of Mosquitoes	Mortality at 15 min	Mortality at 30 min	Mortality at 45 min	Mortality at 60 min	24h Mortality	% Mortality
Test 1	25						
Test 2	24						
Test 3	25						
Test 4	23						
Control 1	25						
Control 2	25						

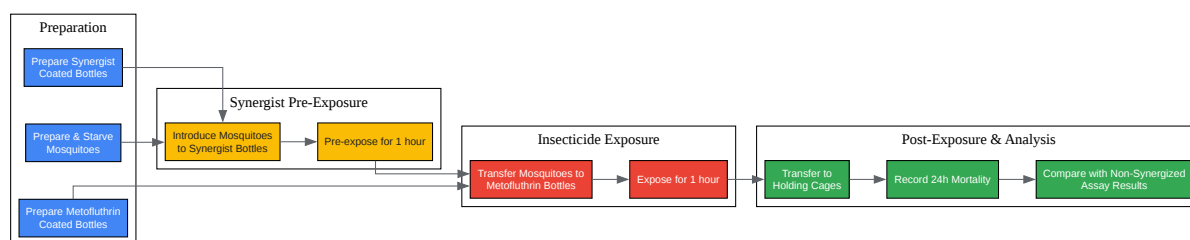
## Visualizations

### Experimental Workflow Diagrams



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Caption: Workflow for WHO Bottle Bioassay.



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Caption: Workflow for Synergist Bioassay.

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